

# Sourcing Deuterated Homosalate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Homosalate-d4

Cat. No.: B12415707

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For scientists and professionals engaged in drug development and related research, the procurement of high-quality internal standards is a critical step in ensuring the accuracy and reliability of analytical data. This technical guide provides an in-depth overview of suppliers for **Homosalate-d4**, a deuterated form of the common UV filtering agent, Homosalate. This document outlines key technical data, supplier information, and a procedural workflow for sourcing this compound.

## Supplier and Product Overview

Several reputable chemical suppliers offer **Homosalate-d4** for research and development purposes. The following table summarizes the available quantitative data from prominent suppliers to facilitate a comparative analysis for procurement.

Supplier	Catalog Number	Purity	Formulation	Molecular Formula	Pack Size Options
Cayman Chemical	34455	≥99% deuterated forms (d1-d4)	A 5 mg/ml solution in methyl acetate	C <sub>16</sub> H <sub>18</sub> D <sub>4</sub> O <sub>3</sub>	Not specified
LGC Standards	Not explicitly provided	Not specified	Not specified	Not specified	1 mg, 2.5 mg, 10 mg
MedchemExpress	HY-112891S	Not specified	Not specified	C <sub>16</sub> H <sub>18</sub> D <sub>4</sub> O <sub>3</sub>	Not specified

Note: "Not specified" indicates that the information was not readily available on the product's primary web page.

## Experimental Applications and Protocols

Primary Application: Internal Standard for Quantification

**Homosalate-d4** is primarily intended for use as an internal standard in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) for the quantification of Homosalate.<sup>[1]</sup> The deuterated analog exhibits similar chemical and physical properties to the parent compound, allowing it to co-elute and ionize similarly, while its distinct mass-to-charge ratio enables accurate quantification.

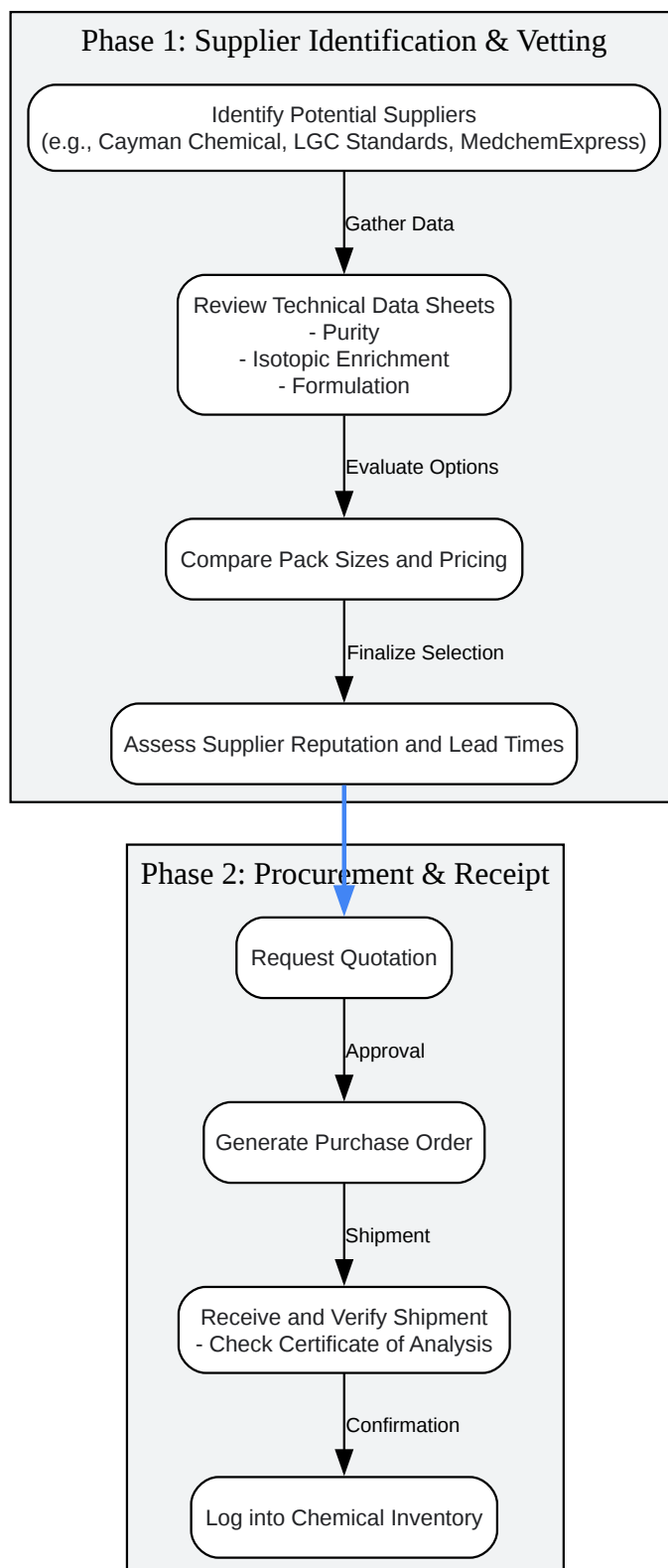
General Protocol for Use as an Internal Standard:

- **Standard Preparation:** Prepare a stock solution of **Homosalate-d4** in a suitable organic solvent (e.g., methyl acetate, chloroform) at a known concentration. Cayman Chemical provides a 5 mg/ml solution in methyl acetate.<sup>[1]</sup>
- **Sample Spiking:** A precise volume of the **Homosalate-d4** internal standard solution is added to all calibration standards, quality control samples, and unknown samples prior to sample extraction and analysis. The final concentration of the internal standard should be consistent across all samples.

- Extraction: Perform the sample extraction procedure to isolate the analytes of interest, including Homosalate and **Homosalate-d4**.
- Instrumental Analysis: Analyze the extracted samples using a validated GC-MS or LC-MS method.
- Data Analysis: The peak area ratio of Homosalate to **Homosalate-d4** is calculated for each sample. A calibration curve is generated by plotting the peak area ratios of the calibration standards against their corresponding concentrations. The concentration of Homosalate in the unknown samples is then determined from this calibration curve.

## Workflow for Sourcing Homosalate-d4

The process of identifying and procuring **Homosalate-d4** can be streamlined by following a logical workflow. The diagram below illustrates the key steps involved, from initial supplier identification to the final acquisition of the compound for research use.



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## References

- 1. caymanchem.com [caymanchem.com]
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